

Essential Safety and Disposal Procedures for NNGH

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Compound of Interest

Compound Name: NNGH

Cat. No.: B049026

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This document provides critical safety and logistical information for the handling and disposal of N-Nitroso-N'-(4-nitro-2-hydroxyphenyl)guanidine (**NNGH**), a chemical compound utilized in laboratory research. Strict adherence to these guidelines is mandatory to ensure personal safety and environmental compliance.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **NNGH** is presented below. This information is critical for safe handling and storage.

Property	Value
Full Chemical Name	N-Isobutyl-N-(4-methoxyphenylsulfonyl)glycyl Hydroxamic Acid
Synonyms	MMP-3 Inhibitor II; BML-205, N-Isobutyl-N-(4-methoxyphenylsulfonyl)glycyl hydroxamic acid
CAS Number	161314-17-6
Molecular Formula	C13H20N2O5S
Molecular Weight	316.37 g/mol
Appearance	Solid
Purity	≥98%

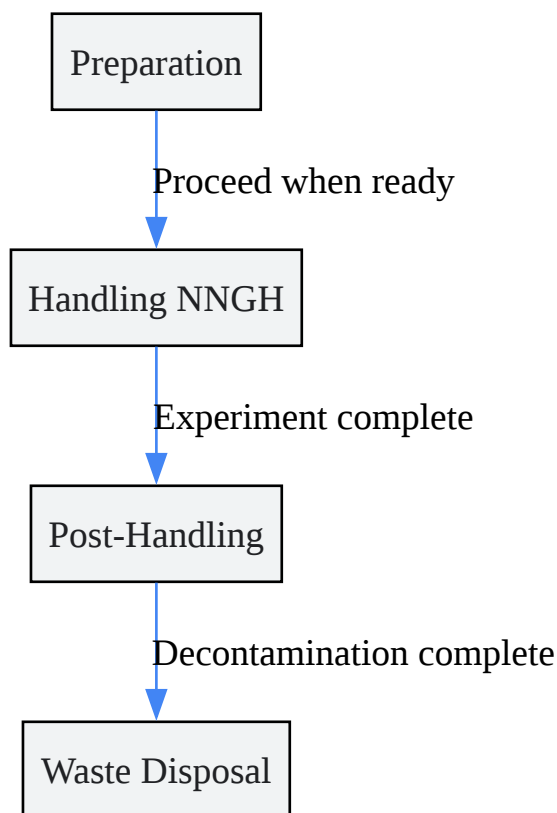
Hazard Identification and Personal Protective Equipment (PPE)

NNGH is a chemical compound intended for research use only and must be handled with appropriate caution. While a specific Safety Data Sheet (SDS) was not directly available in the initial search, standard laboratory procedures for handling potentially hazardous chemicals should be strictly followed. The following PPE is mandatory when handling **NNGH**:

PPE Category	Required Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	A lab coat or chemical-resistant apron.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder form or if there is a risk of aerosolization.

Operational Plan for Handling NNGH

A systematic approach is crucial for the safe handling of **NNGH** in a laboratory setting. The following workflow outlines the necessary steps from preparation to post-handling procedures.



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Caption: Workflow for the safe handling of **NNGH**.

Experimental Protocols

Preparation:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the specific SDS for **NNGH** provided by the supplier.
- Assemble PPE: Don all required personal protective equipment as outlined in the table above.
- Prepare Workspace: Ensure a clean and organized workspace. A chemical fume hood is the recommended environment for handling **NNGH**.

Handling **NNGH**:

- Weighing: If weighing the solid form, do so in a chemical fume hood to minimize inhalation exposure.
- Solution Preparation: When preparing solutions, add **NNGH** to the solvent slowly to avoid splashing.

Post-Handling:

- Decontamination: Thoroughly clean all surfaces and equipment that came into contact with **NNGH** using an appropriate solvent and cleaning agent.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan for **NNGH** Waste

Proper disposal of **NNGH** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid **NNGH** Waste: Collect any unused or waste **NNGH** powder in a clearly labeled, sealed container designated for chemical waste.
- Contaminated Materials: All disposable items that have come into contact with **NNGH**, such as gloves, pipette tips, and weigh boats, must be disposed of as hazardous chemical waste. Place these items in a designated, sealed waste bag or container.
- Liquid Waste: Collect all solutions containing **NNGH** in a sealed, properly labeled container for liquid chemical waste.

Disposal Procedure:

- Labeling: All waste containers must be clearly labeled with the full chemical name "N-Nitroso-N'-(4-nitro-2-hydroxyphenyl)guanidine" and the appropriate hazard symbols.

- **Storage:** Store waste containers in a designated, secure area away from incompatible materials, awaiting pickup by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal contractor.
- **Do Not Drain Dispose:** Under no circumstances should **NNGH** or its solutions be poured down the drain.

By adhering to these procedures, researchers can safely handle **NNGH** and minimize risks to themselves and the environment. Always consult your institution's specific safety protocols and the supplier's Safety Data Sheet for the most comprehensive guidance.

- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for NNGH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b049026#personal-protective-equipment-for-handling-nngh\]](https://www.benchchem.com/product/b049026#personal-protective-equipment-for-handling-nngh)

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